

Application Note: Spectroscopic Profiling of 2,6-Difluoro-4-(methylthio)aniline Derivatives

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Compound of Interest

Compound Name: 2,6-Difluoro-4-(methylthio)aniline

Cat. No.: B8241274

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Executive Summary & Strategic Importance

The **2,6-difluoro-4-(methylthio)aniline** scaffold represents a critical "molecular building block" in modern drug discovery.^{[1][2]} The strategic incorporation of fluorine atoms at the 2,6-positions serves two primary functions:

- **Metabolic Blockade:** It sterically and electronically inhibits oxidative metabolism at the ortho-positions, a common clearance pathway for anilines.^{[2][3]}
- **Electronic Modulation:** The electron-withdrawing nature of fluorine lowers the pKa of the aniline nitrogen, reducing the potential for formation of reactive quinone-imine metabolites while maintaining hydrogen-bond donor capability.^{[1][2]}

The 4-methylthio (-SMe) group acts as a versatile handle, serving either as a hydrophobic contact point or a precursor for sulfoxide/sulfone derivatives.^{[1][2]} Accurate spectroscopic characterization is challenging due to the complex spin-spin coupling introduced by the

F nuclei (

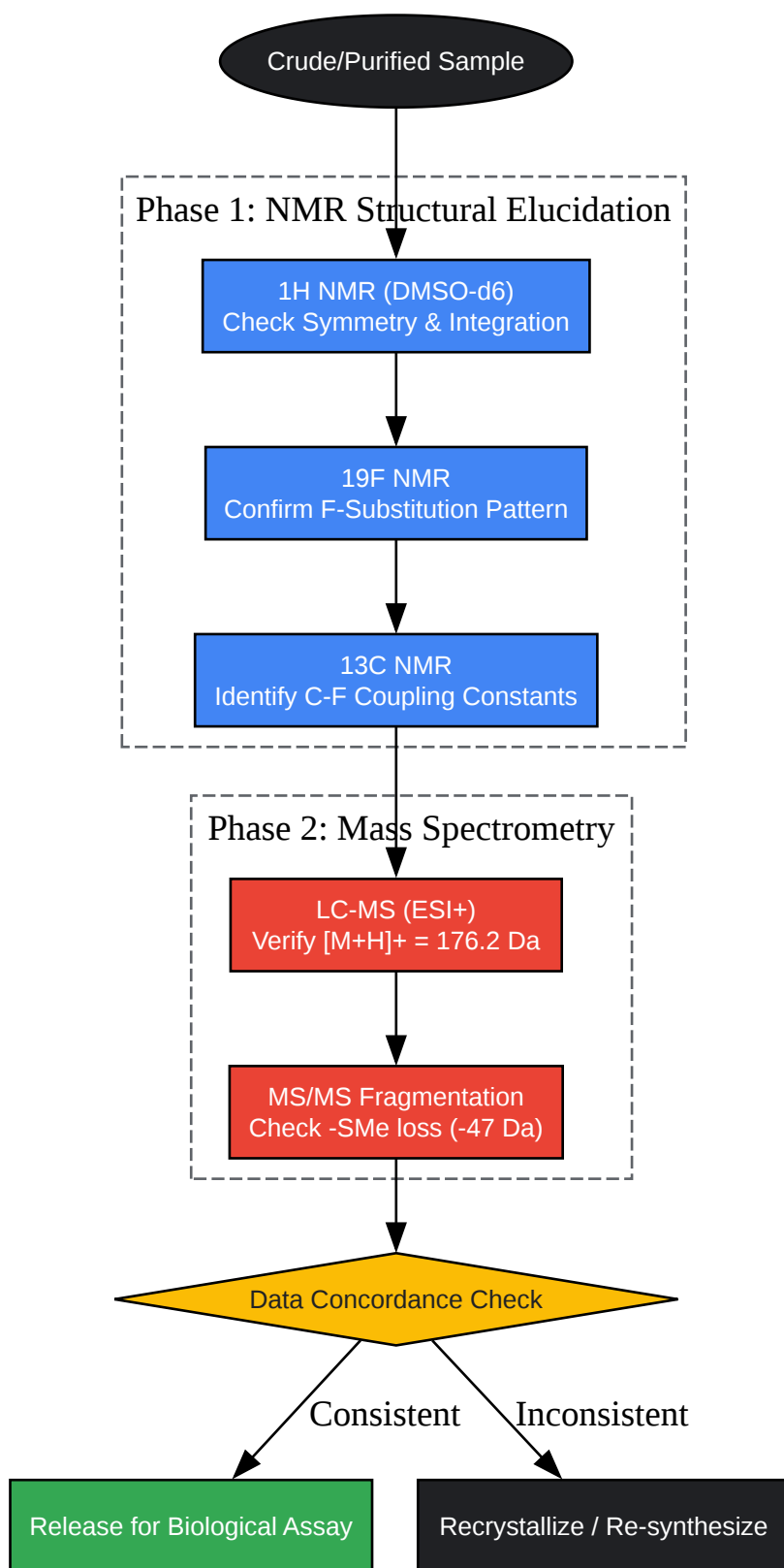
). This guide provides a self-validating protocol for structural confirmation.

Chemical Identity & Properties

Property	Value
IUPAC Name	2,6-Difluoro-4-(methylsulfanyl)aniline
CAS Number	2705948-90-7
Molecular Formula	C
	H
	F
	NS
Molecular Weight	175.20 g/mol
SMILES	<chem>CSC1=CC(F)=C(N)C(F)=C1</chem>
Key Auxochromes	Primary Amine (-NH , Thioether (-SMe)

Workflow Visualization

The following diagram outlines the logical flow for complete structural elucidation, prioritizing non-destructive techniques.



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Caption: Integrated analytical workflow for **2,6-difluoro-4-(methylthio)aniline** validation.

Detailed Experimental Protocols

Protocol A: NMR Spectroscopy (¹H, ¹³C, ¹⁹F)

Rationale: The symmetry of the molecule (

axis through N-C1-C4-S) simplifies the spectrum but introduces complex coupling patterns.[1]

- Solvent Selection:DMSO-d

is preferred over CDCl

. [1][2][3] The polar solvent sharpens the exchangeable -NH

protons and prevents aggregation, which is critical for accurate integration.[2]

Step-by-Step Methodology:

- Preparation: Dissolve 5-10 mg of sample in 0.6 mL DMSO-d

. Ensure the solution is homogenous.

- Acquisition (

¹H): Acquire with a standard 30° pulse angle, relaxation delay (D1)

1.0 s.

- Acquisition (

¹⁹F): Acquire non-decoupled

¹⁹F spectra to observe F-H coupling, then

¹H-decoupled to confirm chemical equivalence.

- Acquisition (

¹³C): Requires high concentration (20 mg+) or overnight run due to C-F splitting diluting signal intensity.[2][3]

Expected Spectral Data & Interpretation:

Nucleus	Chemical Shift ()	Multiplicity	Coupling Constants ()	Assignment	Causality/Notes
H	5.20 - 5.50 ppm	Broad Singlet (2H)	-	-NH	Exchangeable. [1][2] Shift varies with concentration /water content. [2][3]
H	6.90 - 7.10 ppm	Doublet (2H)	Hz	Ar-H (3, [1][2]5)	The 2,6-F atoms couple to the meta protons. [2] Due to symmetry, H3 and H5 are equivalent. [2]
H	2.40 - 2.45 ppm	Singlet (3H)	-	-SMe	Distinctive singlet. [2] No coupling to F (too distant).
F	-130.0 to -132.0 ppm	Triplet or dd	Hz	Ar-F (2, [1][2]6)	Diagnostic for 2,6-substitution.
C	~148 - 152 ppm	Doublet of Doublets (dd)	Hz	C-2, C-6	Direct C-F coupling results in a massive splitting (approx 240Hz). [1][2]
C	~125 ppm	Triplet	Hz	C-1	Ipso carbon couples to

both ortho-
fluorines.[1]
[2][3]

Critical QC Check:

- If the aromatic region shows two distinct proton signals (other than NH₂) or the integration is not 2:2:3, the regiochemistry is incorrect (e.g., 2,3-difluoro or 2,5-difluoro isomers).[2]
- Self-Validation: The

measured in the

H spectrum (H-3/5) must match the coupling constant observed in the

F spectrum.

Protocol B: Mass Spectrometry (LC-MS)[1]

Rationale: Confirmation of the sulfur atom presence via isotope patterns and fragmentation.[2]
[3]

- Ionization: Electrospray Ionization (ESI) in Positive Mode.[2][3]
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.[2][3]
- Analysis:
 - Parent Ion: Look for

.[2][3]
 - Isotope Pattern: Sulfur-34 (

S) has a natural abundance of ~4.2%.[2][3] You should observe an M+2 peak at ~178.2 with approximately 4-5% intensity relative to the base peak.[1] This confirms the presence of Sulfur.[2][4]
 - Fragmentation (MS/MS):

- Loss of Methyl radical (
 , -15 Da)

 m/z ~161.[2]
- Loss of Thiomethyl radical (
 , -47 Da)

 m/z ~129 (2,6-difluoroaniline cation).

Protocol C: Infrared Spectroscopy (FT-IR)

Rationale: Quick verification of functional groups.[2][3]

- Method: ATR (Attenuated Total Reflectance) on neat solid/oil.[2][3]
- Key Bands:
 - 3400 & 3300 cm

 : N-H stretching (Primary amine doublet).
 - ~1620 cm

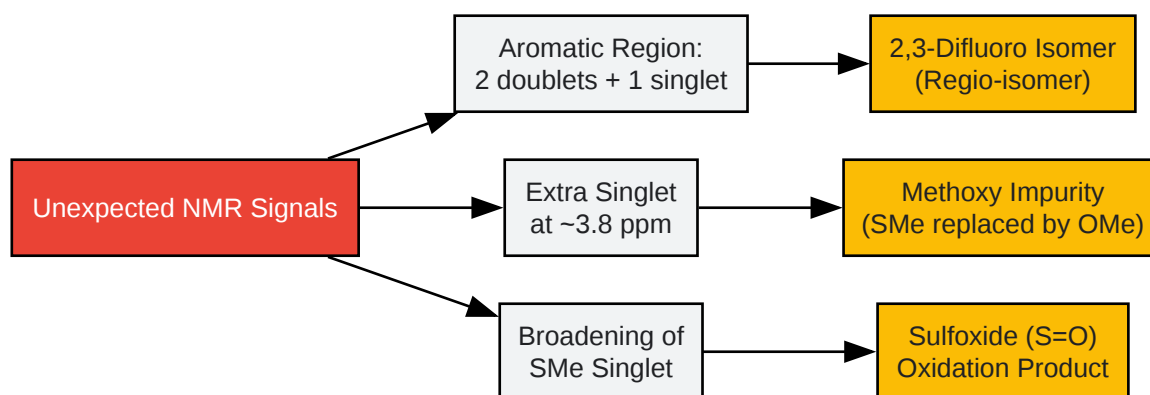
 : N-H bending.[2][3]
 - ~1500 & 1450 cm

 : Aromatic C=C ring stretches.[2]
 - 1100 - 1200 cm

 : C-F stretching (Strong, broad).[2]

Impurity Profiling & Troubleshooting

Common synthetic impurities arise from incomplete fluorination or regiochemical scrambling.[2][3]



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Caption: Diagnostic decision tree for common impurities in thio-aniline synthesis.

References

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- Krishnakumar, V., & Balachandran, V. (2005).[2][3] FTIR and FT-Raman spectra... of 2-(methylthio)aniline. *Spectrochimica Acta Part A*. [Link](#) (Reference for vibrational modes of the thio-aniline moiety).
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Sources

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- [5. 2705948-90-7|2,6-Difluoro-4-\(methylthio\)aniline|BLD Pharm \[bldpharm.com\]](#)
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